

Personal protective equipment for handling Ac-Gly-BoroPro

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Compound of Interest

Compound Name: Ac-Gly-BoroPro

Cat. No.: B560616

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Essential Safety and Handling Guide for Ac-Gly-BoroPro

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ac-Gly-BoroPro**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and build confidence in chemical handling.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Ac-Gly-BoroPro**, especially in its lyophilized powder form, adherence to proper safety measures is critical to prevent exposure. The following personal protective equipment and engineering controls are mandatory.

Control Type	Equipment/Procedure	Purpose
Engineering Controls	Chemical Fume Hood	To minimize inhalation exposure to the lyophilized powder and any potential aerosols from solutions.
Personal Protective Equipment (PPE)	Safety Goggles with Side-Shields	To protect eyes from splashes or airborne particles.
Chemical-Resistant Gloves	To prevent skin contact.	
Laboratory Coat	To protect skin and clothing from contamination.	
Dust Respirator	Recommended when handling larger quantities of lyophilized peptide to avoid inhalation.[1]	

Hazard Information for Boronic Acid Compounds

While a specific Safety Data Sheet (SDS) for **Ac-Gly-BoroPro** is not readily available in the provided results, data from analogous boronic acid compounds indicate a general hazard profile.[2] Users should handle **Ac-Gly-BoroPro** with the assumption that it carries similar risks.

Hazard Classification	GHS Hazard Statement	Precautionary Statement Codes
Skin Irritation	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362
Eye Irritation	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P313
Respiratory Irritation	H335: May cause respiratory irritation	P261, P271, P304+P340, P312
Acute Oral Toxicity	H302: Harmful if swallowed	P264, P270, P301+P312

This data is a composite from SDSs for various boronic acids and should be considered representative.^[2]

Procedural Guidance: From Receipt to Disposal

The following sections provide step-by-step instructions for the safe handling, storage, and disposal of **Ac-Gly-BoroPro**.

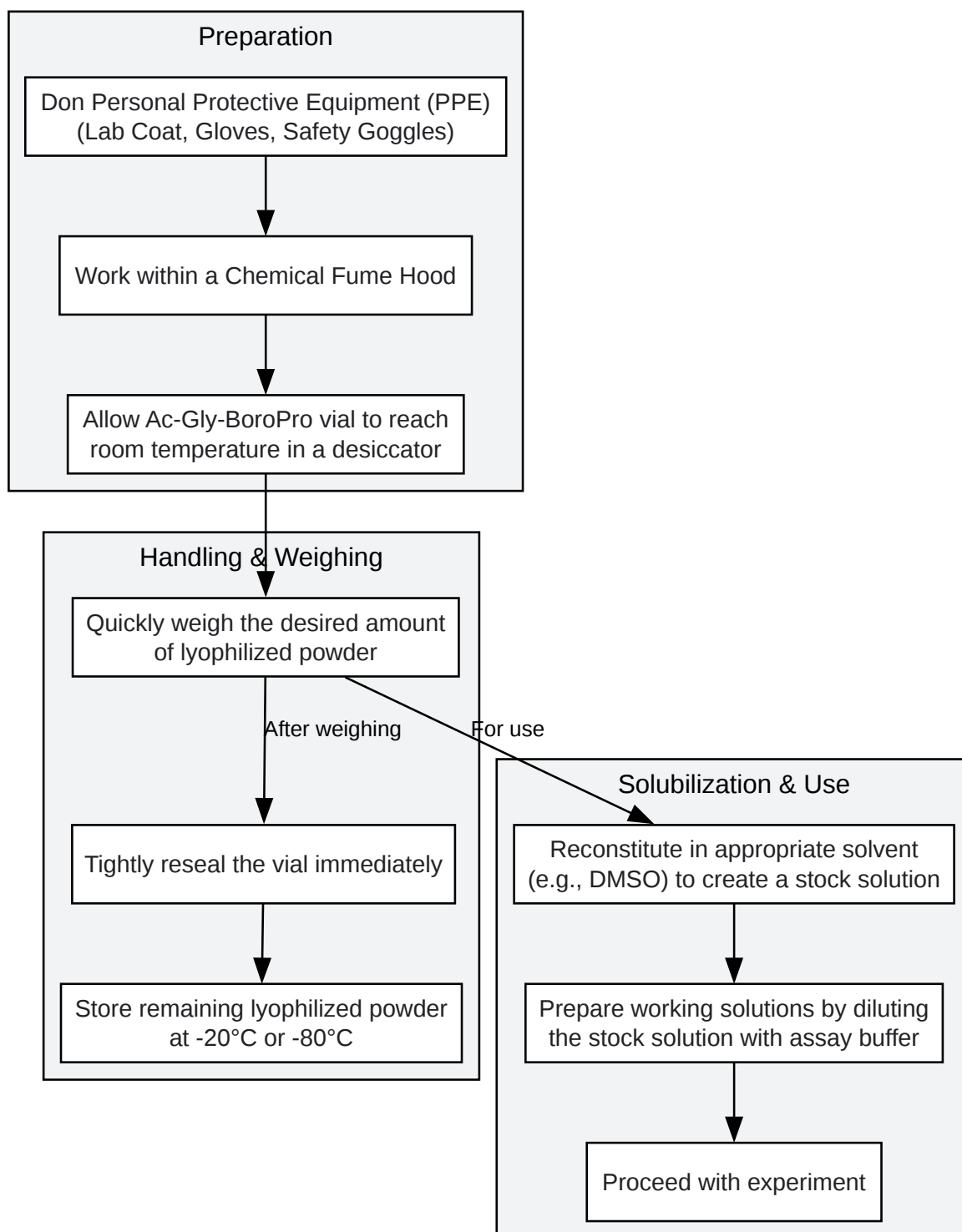
Receiving and Storage Protocol

Proper storage is crucial to maintain the stability and integrity of **Ac-Gly-BoroPro**.

- Receiving: Upon receipt, inspect the container for any damage. Peptides are typically shipped as a lyophilized powder at ambient temperature.^[3]
- Equilibration: Before opening, allow the vial to equilibrate to room temperature in a desiccator. This prevents condensation and moisture absorption, which can decrease long-term stability.^[4]
- Storage of Lyophilized Powder:
 - Short-Term (1-2 weeks): Store at -20°C.
 - Long-Term: For extended storage, maintain at -80°C.
 - Always keep the vial tightly capped and protected from bright light.
- Storage of Solutions:
 - The shelf-life of peptides in solution is limited.
 - If necessary, prepare solutions using sterile buffers (pH 5-6), aliquot into single-use volumes, and store at -20°C or colder.
 - Avoid repeated freeze-thaw cycles as this can degrade the peptide.

Handling and Experimental Workflow

The following diagram outlines the standard procedure for handling **Ac-Gly-BoroPro** from vial to experiment.

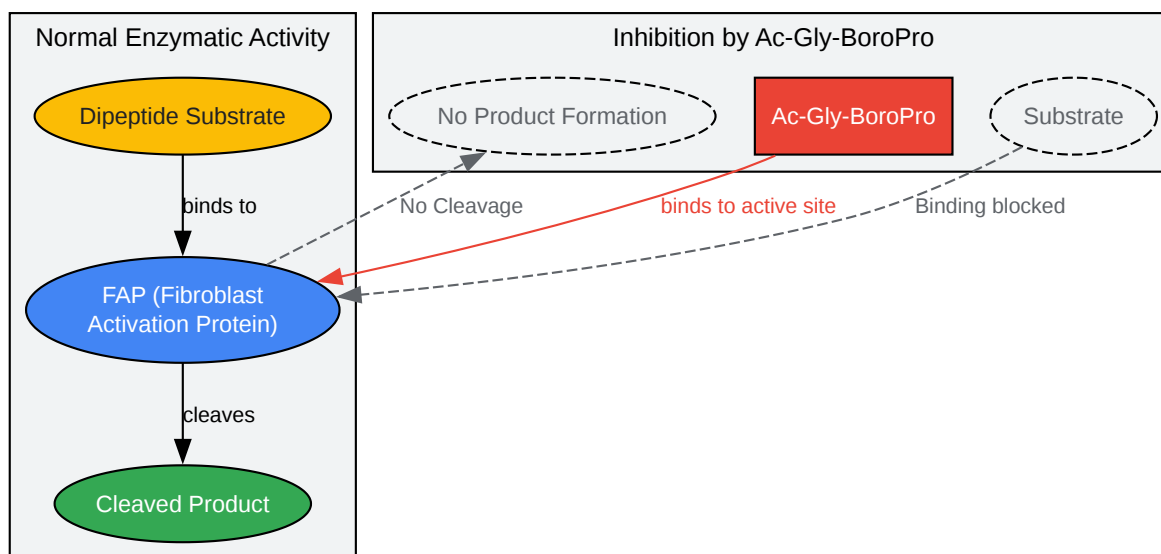


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Caption: Workflow for Safe Handling of **Ac-Gly-BoroPro**.

Mechanism of Action: FAP Inhibition

Ac-Gly-BoroPro is a selective inhibitor of Fibroblast Activation Protein (FAP), a prolyl peptidase. It functions as a tight-binding competitive inhibitor.



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Caption: Inhibition of FAP by **Ac-Gly-BoroPro**.

Disposal Plan

Proper disposal of boronic acid compounds is essential to ensure environmental safety and regulatory compliance.

- **Waste Identification:** Treat all **Ac-Gly-BoroPro** waste, including contaminated consumables (e.g., gloves, weighing paper, pipette tips), as hazardous chemical waste.
- **Waste Segregation:** Collect waste containing **Ac-Gly-BoroPro** separately from other chemical waste streams. Never mix boronic acid waste with other chemicals like bleach or

strong acids, as this can cause dangerous reactions.

- Containerization:
 - Solid Waste: Collect in a clearly labeled, sealable container designated for solid organoboron waste.
 - Liquid Waste: Collect in a labeled, sealed, and appropriate glass or plastic container.
- Labeling: Affix a hazardous waste label to the container, clearly identifying the contents as "**Ac-Gly-BoroPro** Waste" and listing any solvents or other components.
- Final Disposal:
 - Small Quantities: For very small amounts, consult your institution's Environmental Health & Safety (EHS) department. Some local regulations may permit flushing with large volumes of water after neutralization with a mild base like sodium bicarbonate, but this must be verified.
 - Large Quantities: For larger volumes or industrial-grade material, disposal must be handled by a certified hazardous waste facility. Always follow your institution's EHS guidelines and local, state, and federal regulations.

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